

A Comparative Guide to the Electronic Properties of 4-Alkylanilines

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Compound of Interest

Compound Name: 4-Heptylaniline

CAS No.: 37529-27-4

Cat. No.: B1295431

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the key electronic properties of 4-alkylanilines, a class of molecules significant in the development of pharmaceuticals, organic electronics, and advanced materials. The electronic behavior of these compounds is critically influenced by the nature of the alkyl substituent at the para-position, which modulates properties such as ionization potential, oxidation potential, and frontier molecular orbital energies. Understanding these relationships is crucial for designing molecules with tailored electronic characteristics for specific applications.

Comparative Analysis of Electronic Properties

The electronic properties of 4-alkylanilines are primarily governed by the inductive effect of the alkyl group attached to the aromatic ring. Alkyl groups are electron-donating, which increases the electron density on the aniline ring and the amino group. This leads to predictable trends in their electronic behavior.

As the size of the alkyl group increases (e.g., from methyl to isopropyl), its electron-donating inductive effect becomes more pronounced. This increased electron density raises the energy of the Highest Occupied Molecular Orbital (HOMO), making it easier to remove an electron. Consequently, both the ionization potential (the energy required to remove an electron from a gaseous molecule) and the oxidation potential (the potential at which the molecule is oxidized in solution) decrease.

The energy of the Lowest Unoccupied Molecular Orbital (LUMO) is less affected by the alkyl substituent. However, the rise in HOMO energy leads to a smaller HOMO-LUMO energy gap, which can influence the molecule's reactivity and spectroscopic properties.

Data Presentation: Electronic Properties of Substituted Anilines

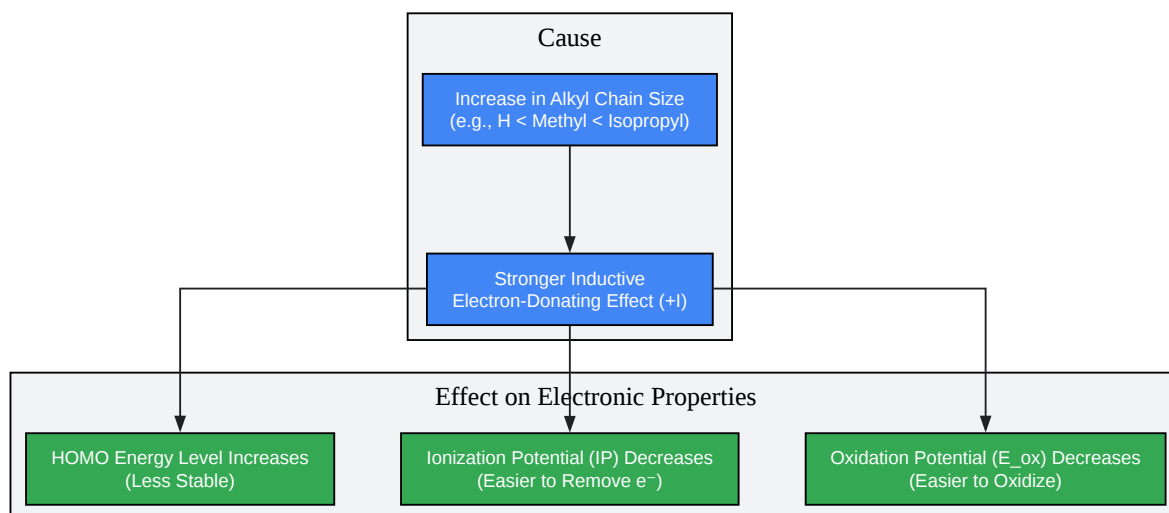
The following table summarizes key electronic properties for aniline, 4-methylaniline, and 4-isopropylaniline based on computational data. This data illustrates the impact of increasing alkyl substitution. Note that these values are derived from Density Functional Theory (DFT) calculations and provide a consistent basis for comparing trends.

Compound	Substituent	HOMO Energy (eV)	LUMO Energy (eV)	Energy Gap (eV)	Ionization Potential (eV)
Aniline	-H	-5.25	-0.21	5.04	7.72
4-Methylaniline	-CH ₃	-5.08	-0.17	4.91	7.50
4-Isopropylaniline	-CH(CH ₃) ₂	-5.01	0.28	5.29	7.35

Note: Data for Aniline and 4-Methylaniline are typical values from DFT calculations (B3LYP/6-31G) for comparative purposes. Data for 4-Isopropylaniline is sourced from a specific DFT study (B3LYP/6-311G(d,p)). Direct experimental values may vary.*

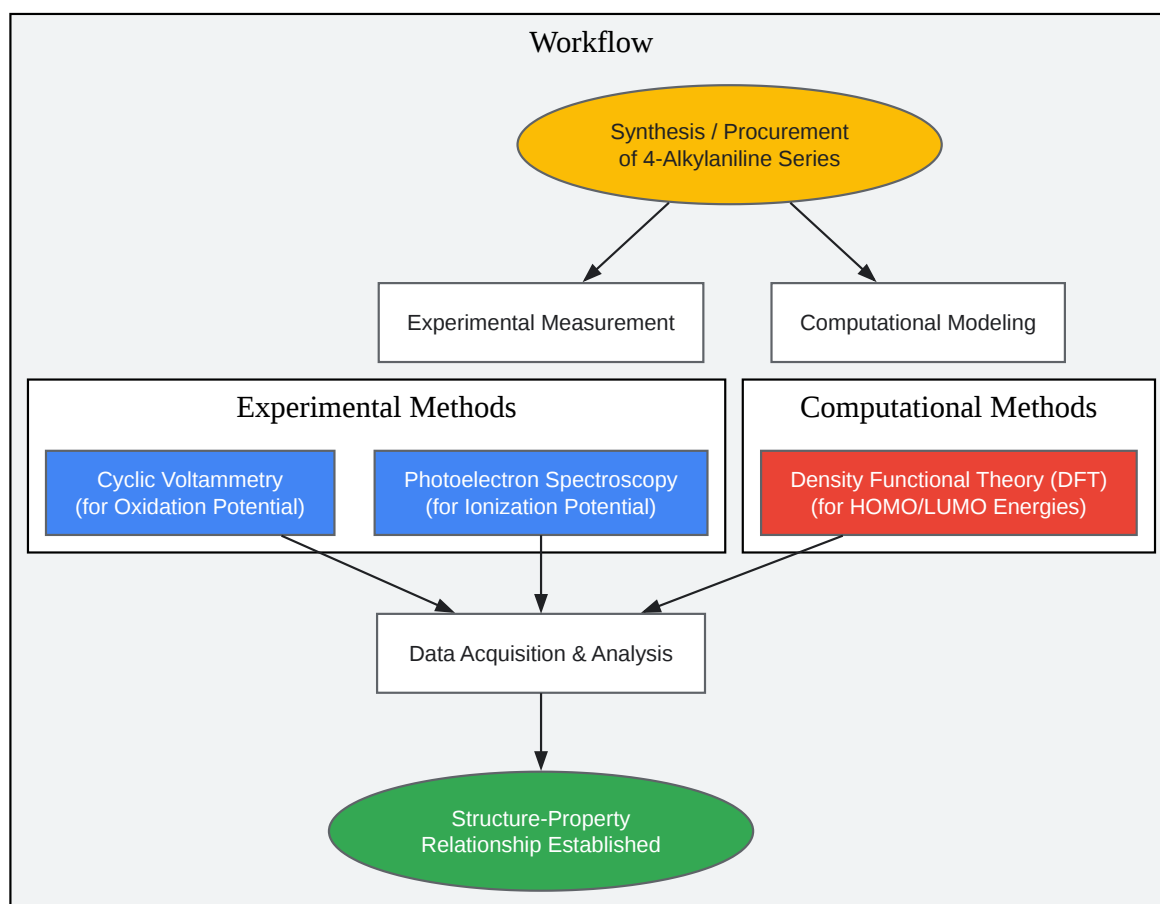
Visualizing Structure-Property Relationships

The following diagrams illustrate the conceptual relationships and experimental workflows discussed in this guide.



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Relationship between alkyl group size and electronic properties.



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